Application Notes and Protocols for Sulofenur Phase I Trials

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Compound of Interest		
Compound Name:	*Sulofenur*	
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These application notes provide a detailed overview of the dosage, schedule, and experimental protocols for the phase I clinical trials of **Sulofenur** (LY186641), a diarylsulfonylurea compound investigated for its antitumor activity in patients with solid tumors. The information is intended for researchers, scientists, and drug development professionals.

Sulofenur Dosage and Administration in Phase I Trials

Sulofenur was evaluated in several Phase I clinical trials employing different oral administration schedules. The primary goals of these trials were to determine the maximum tolerated dose (MTD), dose-limiting toxicities (DLTs), and the recommended Phase II dose.

Intermittent Dosing Schedules

A significant Phase I trial investigated two intermittent dosing schedules in adult patients with refractory solid tumors.[1][2]

Table 1: **Sulofenur** Dose Escalation Data for Intermittent Schedules

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Schedule	Number of Dose Levels	Patient Population	Key Findings
Daily for 21 days, every 28 days	5	18 patients with refractory solid tumors	Toxicities included anemia, methemoglobinemia, and hemolysis. One fatal subendocardial infarction was reported.[1][2]
Daily for 5 days with 2 days off, for 3 weeks, every 28 days	3	14 patients with refractory solid tumors	One partial response was observed in a patient with a Sertoli cell tumor. This schedule was recommended for Phase II trials.[1][2]

Note: The specific dose levels for each cohort in this trial were not detailed in the available publications.

A pediatric Phase I study utilized a schedule of daily administration for 5 consecutive days each week for 3 weeks.

Table 2: **Sulofenur** Dose Escalation Data in a Pediatric Phase I Trial

Dose Level (mg/m²/day)	Number of Patients	Dose-Limiting Toxicity
640	13 (total across all dose levels)	Methemoglobinemia[3]
800	13 (total across all dose levels)	Methemoglobinemia[3]
960	13 (total across all dose levels)	Methemoglobinemia[3]

In this pediatric trial, a maximum tolerated daily dosage was not established as methemoglobinemia was observed at all dose levels.[3]

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Daily Dosing Schedule

Another Phase I trial in adults evaluated a continuous daily dosing regimen.

Table 3: **Sulofenur** Dose Escalation Data for a Daily Schedule

Dose Level (mg/m²/day)	Patient Population	Key Findings
250 (initial dose)	38 patients with advanced solid malignant tumors	Dose escalation proceeded up to 700 mg/m²/day.[1]
600	38 patients with advanced solid malignant tumors	Determined to be the Maximum Tolerated Dose (MTD). Marked hemolytic anemia and moderate methemoglobinemia were observed.[1]
700	38 patients with advanced solid malignant tumors	Significant toxicity, including hemolytic anemia and moderate methemoglobinemia, was noted.[1]

This daily schedule for 28 days in 5-week courses was not recommended for further studies due to the inability to reach the suggested effective plasma levels from preclinical studies at clinically tolerated doses.[1]

Experimental Protocols

The following sections outline the general methodologies employed in the Phase I trials of **Sulofenur**.

Patient Eligibility Criteria (General)

While specific inclusion and exclusion criteria for each trial are not exhaustively detailed in the available literature, typical criteria for Phase I solid tumor trials include:

- Inclusion Criteria:

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  - Histologically confirmed diagnosis of a malignant solid tumor refractory to standard therapy.
  - Adequate organ function (hematological, renal, and hepatic).
  - Acceptable performance status (e.g., ECOG performance status of 0-2).
  - Signed informed consent.
- Exclusion Criteria:
  - Recent chemotherapy, radiotherapy, or major surgery.
  - Active brain metastases.
  - Serious concurrent medical illnesses.

Dose Escalation and MTD Determination

A standard 3+3 dose escalation design was commonly used in Phase I oncology trials during the period **Sulofenur** was being investigated.

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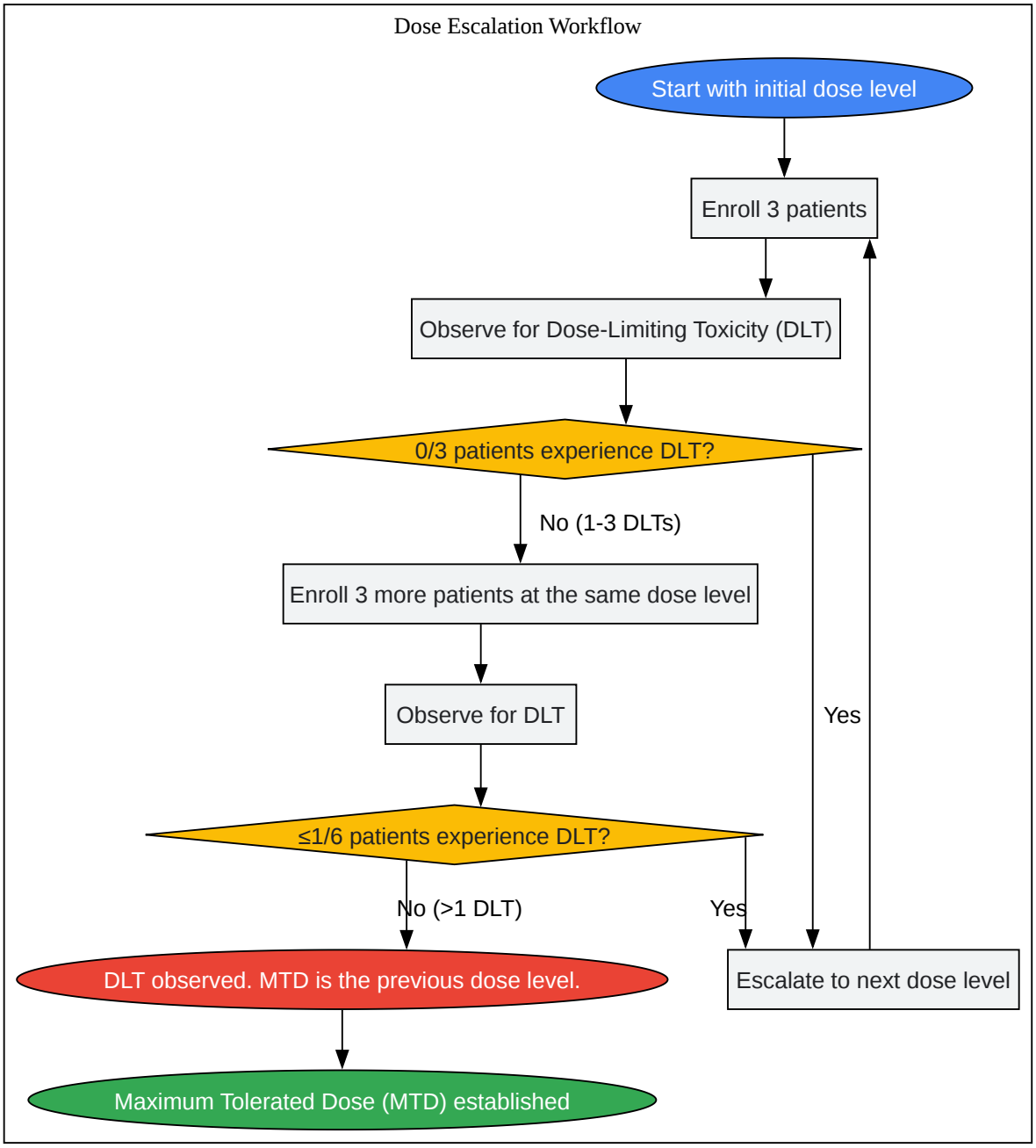

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Caption: A typical 3+3 dose escalation workflow used in Phase I oncology trials.

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The Maximum Tolerated Dose (MTD) was generally defined as the highest dose level at which less than two of six patients experienced a dose-limiting toxicity.

Toxicity and Adverse Event Monitoring

Patients were closely monitored for toxicities. The primary dose-limiting toxicities reported for **Sulofenur** were:

- Anemia[1][2]
- Methemoglobinemia[1][2][3]
- Hemolysis[1][2]

Adverse events were typically graded using standardized criteria, such as the National Cancer Institute's Common Terminology Criteria for Adverse Events (CTCAE).

Pharmacokinetic Analysis

Pharmacokinetic studies were conducted to understand the absorption, distribution, metabolism, and excretion of **Sulofenur**. This involved collecting blood samples at various time points to measure the plasma concentrations of the parent drug and its metabolites.

Antitumor Activity Assessment

Tumor response was evaluated in patients with measurable disease. While the specific criteria were not always stated, they were likely based on standard guidelines of the time, such as the Response Evaluation Criteria in Solid Tumors (RECIST) or similar criteria, which involve imaging studies to assess changes in tumor size.

Mechanism of Action and Signaling Pathway

The precise anticancer mechanism of action for **Sulofenur**, a diarylsulfonylurea, is not fully elucidated. While some sulfonylureas used in diabetes treatment are known to act on ATP-sensitive potassium channels, the antitumor activity of diarylsulfonylureas like **Sulofenur** appears to be distinct. Preclinical studies suggest that the mechanism is not simply due to the nonselective destruction of actively dividing cells. Some research indicates that diarylsulfonylureas can act as uncouplers of mitochondrial oxidative phosphorylation; however,

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this was not found to be correlated with the antitumor activity of **Sulofenur**. Other studies on different sulfonylureas suggest mechanisms involving the induction of reactive oxygen species (ROS) and subsequent apoptosis.

As a specific signaling pathway for **Sulofenur**'s anticancer effects has not been definitively established, a generalized experimental workflow for a Phase I trial is provided below.

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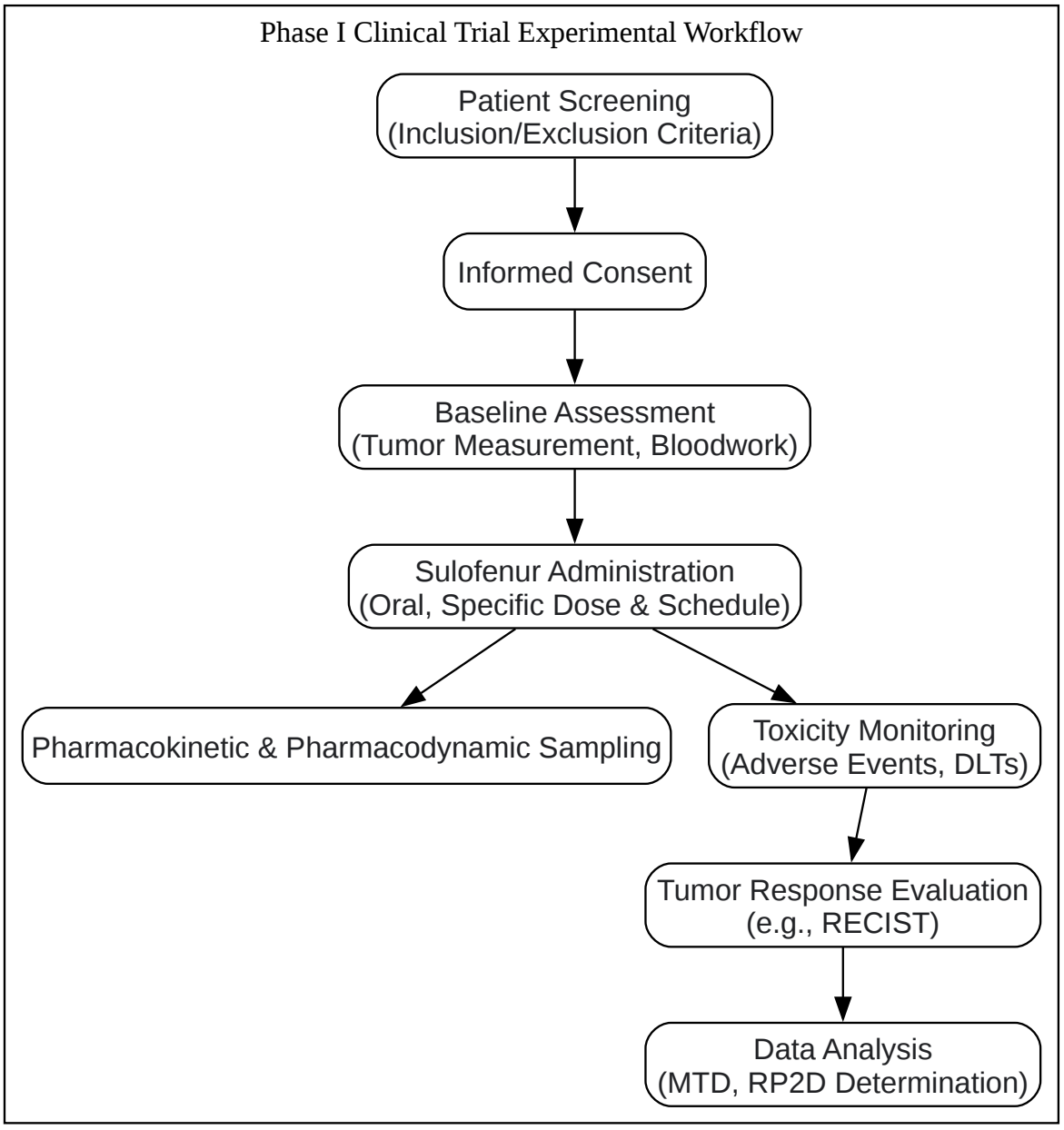

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Caption: Generalized experimental workflow for a Phase I clinical trial of an investigational anticancer agent.

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References

- 1. Early clinical investigation of sulofenur with a daily schedule in advanced solid tumours - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Phase I trial of sulofenur (LY186641) given orally on a daily x 21 schedule - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. A phase I study of sulofenur in refractory pediatric malignant solid tumors - PubMed [pubmed.ncbi.nlm.nih.gov]
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